

Methyl 5-Nitroindole-3-acetate molecular structure and characterization

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Compound of Interest

Compound Name: Methyl 5-Nitroindole-3-acetate

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Technical Monograph: Methyl 5-Nitroindole-3-acetate

Molecular Structure, Synthesis, and Characterization Profile

Executive Summary

Methyl 5-nitroindole-3-acetate ($C_{11}H_{10}N_2O_4$) is a specialized indole derivative serving as a critical intermediate in the synthesis of bioactive alkaloids, serotonin receptor modulators, and anti-inflammatory agents.[1] Distinguished by the electron-withdrawing nitro group at the C5 position, this compound exhibits unique electrophilic and nucleophilic reactivity profiles compared to its non-nitrated parent, methyl indole-3-acetate. This guide provides a rigorous technical framework for its synthesis, structural validation, and application in high-value drug discovery campaigns.

Molecular Architecture & Physicochemical Profile[2]

The molecule features an indole bicyclic core substituted at the C3 position with a methyl acetate side chain and at the C5 position with a nitro group.[1] The nitro moiety significantly

alters the electronic landscape of the indole ring, reducing electron density at the C2 and C3 positions and increasing the acidity of the N1-proton.

Property	Specification	Notes
IUPAC Name	Methyl 2-(5-nitro-1H-indol-3-yl)acetate	
Molecular Formula	C ₁₁ H ₁₀ N ₂ O ₄	
Molecular Weight	234.21 g/mol	
Exact Mass	234.0641	
Physical State	Yellow to orange crystalline solid	Nitro group imparts color
Solubility	Soluble in DMSO, DMF, EtOAc; Sparingly soluble in MeOH; Insoluble in Water	Lipophilic ester functionality
pKa (NH)	~14.5 (Predicted)	Lower than indole (~16. ^[2] ^[3]) due to 5-NO ₂
Key Functional Groups	Nitro (C-NO ₂), Ester (COOCH ₃), Indole NH	

2.1 Structural Visualization

The following diagram illustrates the numbering scheme and key electronic features:

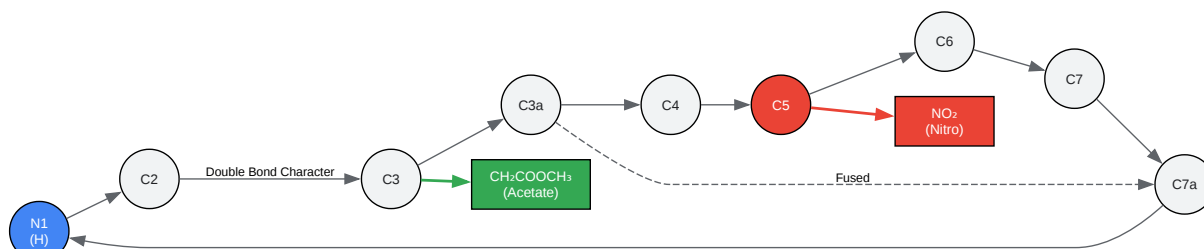


Figure 1: Connectivity and functional group mapping of Methyl 5-nitroindole-3-acetate.

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Synthetic Pathways & Optimization

While direct nitration of methyl indole-3-acetate is possible, it often yields a mixture of 5- and 6-nitro isomers that are difficult to separate. The preferred authoritative route is the Fischer Esterification of the commercially available 5-nitroindole-3-acetic acid. This method ensures regiochemical purity.

3.1 Protocol: Acid-Catalyzed Esterification

Objective: Synthesize **Methyl 5-nitroindole-3-acetate** from 5-nitroindole-3-acetic acid.

Reagents:

- 5-Nitroindole-3-acetic acid (1.0 equiv)
- Methanol (anhydrous, solvent & reactant)
- Sulfuric acid (H₂SO₄, catalytic, 0.1 equiv) or Thionyl Chloride (SOCl₂, 1.1 equiv)

Step-by-Step Methodology:

- Preparation: In a flame-dried round-bottom flask equipped with a reflux condenser and magnetic stir bar, dissolve 5-nitroindole-3-acetic acid (e.g., 5.0 g) in anhydrous methanol (50

mL).

- Catalyst Addition:
 - Method A (Standard): Add concentrated H_2SO_4 (0.5 mL) dropwise.
 - Method B (Fast): Cool to 0°C , add SOCl_2 dropwise (activates in situ), then warm to room temp.
- Reaction: Heat the mixture to reflux (65°C) for 4–6 hours.
 - Checkpoint: Monitor by TLC (SiO_2 ; EtOAc:Hexane 1:1). The starting material (acid) will stay at the baseline or streak; the product (ester) will move to $R_f \sim 0.4\text{--}0.5$.
- Workup:
 - Cool to room temperature.
 - Concentrate methanol under reduced pressure to ~20% volume.
 - Pour residue into ice-cold saturated NaHCO_3 solution (to neutralize acid).
 - Extract with Ethyl Acetate (3 x 30 mL).
- Purification:
 - Wash combined organics with brine, dry over anhydrous Na_2SO_4 , and concentrate.
 - Recrystallize from Methanol/Water or flash chromatography if necessary.

3.2 Synthesis Logic Flow

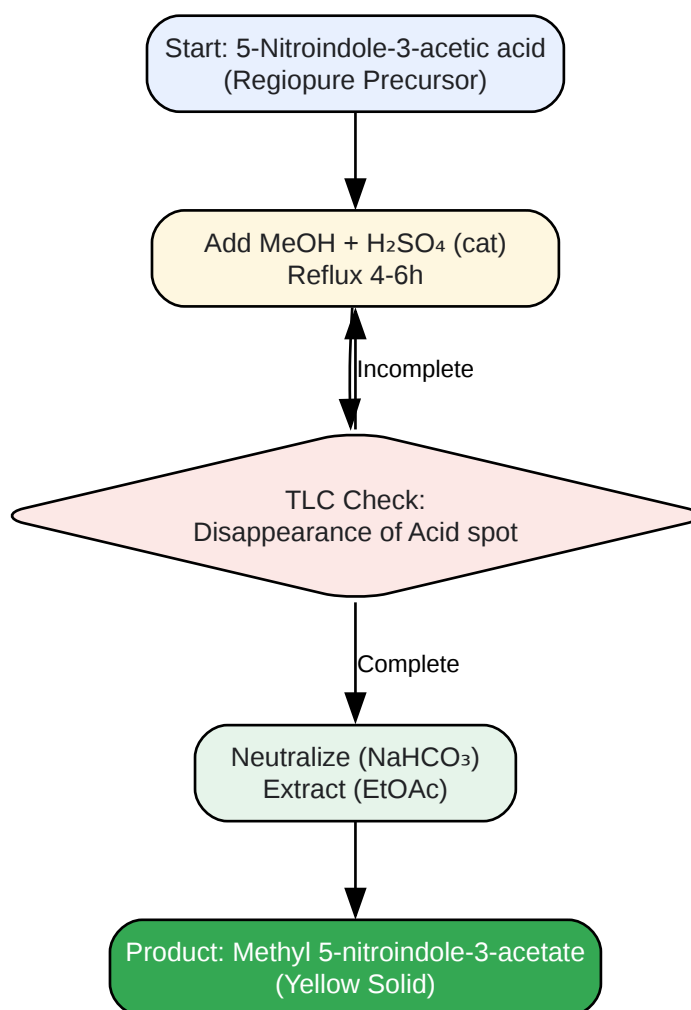


Figure 2: Workflow for the acid-catalyzed esterification synthesis.

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Analytical Characterization

To ensure scientific integrity, the identity of the synthesized compound must be validated using a multi-modal approach.

4.1 Nuclear Magnetic Resonance (NMR)

The 5-nitro group induces specific deshielding effects, particularly on the H4 proton.

Nucleus	Shift (δ ppm)	Multiplicity	Assignment	Diagnostic Feature
^1H NMR	11.80	br s	NH (1)	Exchangeable with D_2O
8.65	d ($J=2.0$ Hz)	H4	Most deshielded (Ortho to NO_2)	
8.05	dd ($J=9.0, 2.0$ Hz)	H6	Ortho to NO_2	
7.60	d ($J=2.5$ Hz)	H2	Indole C2	
7.55	d ($J=9.0$ Hz)	H7	Meta to NO_2	
3.85	s	CH_2 (Side chain)	Benzylic methylene	
3.65	s	OCH_3	Ester methyl	
^{13}C NMR	171.5	$\text{C}=\text{O}$	Carbonyl	Ester carbonyl
141.0	$\text{C}-\text{NO}_2$	C5	Ipso-nitro carbon	
51.5	OCH_3	Methyl		
30.5	CH_2	Methylene		

Note: Shifts are approximated for $\text{DMSO}-d_6$ solvent. The H4 doublet at >8.5 ppm is the "fingerprint" signal confirming the 5-nitro substitution pattern.

4.2 Mass Spectrometry (MS)

- Ionization: ESI+ or EI.
- Molecular Ion: $[\text{M}+\text{H}]^+ = 235.07$; $[\text{M}]^+ = 234$.
- Fragmentation:
 - m/z 203: $[\text{M} - \text{OCH}_3]^+$ (Loss of methoxy group, characteristic of methyl esters).

- m/z 188: $[M - NO_2]^+$ (Loss of nitro group).

4.3 Infrared Spectroscopy (FT-IR)

- 3300–3400 cm^{-1} : N-H stretch (Indole).
- 1730–1740 cm^{-1} : C=O stretch (Ester) – Critical for confirming esterification.
- 1530 & 1350 cm^{-1} : N-O stretches (Asymmetric & Symmetric) – Confirms Nitro group.

Functional Applications in Drug Discovery[6]

Methyl 5-nitroindole-3-acetate is not merely an end-product but a versatile scaffold.

- Precursor to 5-Aminoindoles:
 - Reaction: Catalytic hydrogenation ($H_2/Pd-C$) or chemical reduction ($SnCl_2/HCl$).
 - Utility: The resulting amino group allows for amide coupling, sulfonylation, or urea formation, common in kinase inhibitor design (e.g., GSK-3 β inhibitors).
- Indomethacin Analogs:
 - The indole-3-acetic acid core is homologous to Indomethacin (an NSAID). The 5-nitro variant is used to explore structure-activity relationships (SAR) regarding COX-1/COX-2 selectivity.
- Fluorescent Probes:
 - Nitroindoles are known quenchers of fluorescence. This molecule can be incorporated into peptides to study protein folding dynamics via tryptophan quenching mechanisms.

Handling & Stability (Safety)

- Storage: Store at 2–8°C, protected from light. Nitro compounds can be light-sensitive.
- Stability: Stable under standard laboratory conditions. Avoid strong bases which can hydrolyze the ester.

- Safety: Treat as a potential irritant. Nitroaromatics are often mutagenic (Ames positive); handle with gloves and in a fume hood.

References

- PubChem.Methyl indole-3-acetate (Non-nitro analog data for comparison).[4] National Library of Medicine. Retrieved from [\[Link\]](#)
- Pelkey, E. T., & Gribble, G. W. (1999).[5] Synthesis and Reactions of N-Protected 3-Nitroindoles. Synthesis, 1999(7), 1117–1122.[5] (Provides context on nitroindole reactivity). Retrieved from [\[Link\]](#)

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